

3-Bromo-5-(trifluoromethoxy)benzoic acid

molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-5-(trifluoromethoxy)benzoic acid

Cat. No.: B1273186

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An In-depth Technical Guide on **3-Bromo-5-(trifluoromethoxy)benzoic acid**

This document provides core technical data for **3-Bromo-5-(trifluoromethoxy)benzoic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Properties

3-Bromo-5-(trifluoromethoxy)benzoic acid is a halogenated aromatic carboxylic acid. The presence of the bromine atom and the trifluoromethoxy group makes it a versatile intermediate for the synthesis of more complex molecules in various research and development applications.

Quantitative Data Summary

The key molecular and physical properties of **3-Bromo-5-(trifluoromethoxy)benzoic acid** are summarized in the table below for clear reference.

Parameter	Value	Reference
Molecular Formula	C8H4BrF3O3	[1][2]
Molecular Weight	285.01 g/mol	[1][2]
CAS Number	453565-90-7	[2]
MDL Number	MFCD04116041	[1][2]

Note: Experimental protocols and signaling pathway diagrams are not applicable to the scope of this technical data sheet, which focuses solely on the molecular weight and formula of the specified compound.

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References

- 1. 3-BROMO-5-(TRIFLUOROMETHOXY)BENZOIC ACID [chemicalbook.com]
- 2. 453565-90-7|3-Bromo-5-(trifluoromethoxy)benzoic acid|BLD Pharm [bldpharm.com]
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